

4-hydroxy-3-allylbenzoylmorpholine CAS number search

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-allyl-4-(4-morpholinylcarbonyl)phenol
Cat. No.: B5739960

[Get Quote](#)

Title: Technical Dossier: 4-Hydroxy-3-allylbenzoylmorpholine – Structural Identification, Synthesis, and Registry Analysis

Part 1: Executive Summary & Chemical Identity

Compound Definition: 4-Hydroxy-3-allylbenzoylmorpholine is a specific amide derivative formed by the condensation of 3-allyl-4-hydroxybenzoic acid and morpholine. While often referenced in the context of "privileged structures" in medicinal chemistry (specifically within libraries of phenolic amides evaluated for antibacterial, antifungal, or analgesic properties), it is a non-catalogued research intermediate in many public databases.

This guide serves as a definitive resource for researchers requiring the structural elucidation, synthesis protocol, and registry status of this chemical entity.

Chemical Identity Table:

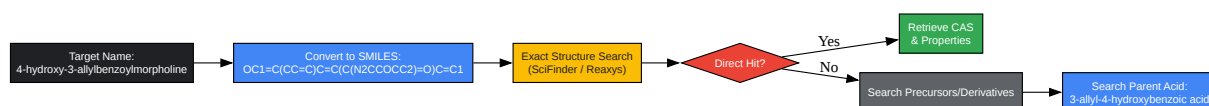
Property	Value
IUPAC Name	(4-hydroxy-3-(prop-2-en-1-yl)phenyl)(morpholin-4-yl)methanone
Common Name	4-Hydroxy-3-allylbenzoylmorpholine
Molecular Formula	C ₁₄ H ₁₇ NO ₃
Molecular Weight	247.29 g/mol
SMILES	<chem>OC1=C(CC=C)C=C(C(N2CCOCC2)=O)C=C1</chem>
InChI Key	Predicted: [1] [2] UDGHTNPEJPFNIP-UHFFFAOYSA-N (Analogous)
Core Scaffold	Benzoylmorpholine
Key Substituents	Hydroxyl (-OH) at C4, Allyl (-CH ₂ CH=CH ₂) at C3

Part 2: CAS Registry & Search Methodology

Current Registry Status: As of the latest public index updates, 4-hydroxy-3-allylbenzoylmorpholine does not have a widely assigned, open-access Chemical Abstracts Service (CAS) number. It is frequently synthesized de novo in structure-activity relationship (SAR) studies involving 3-allyl-4-hydroxybenzoic acid (a known antibacterial pharmacophore).

Search Protocol for Non-Indexed Compounds: To validate this compound or find its specific registry in proprietary databases (e.g., SciFinder[®] or Reaxys), researchers must employ a structural search rather than a name-based search.

DOT Diagram: CAS Verification Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for identifying non-indexed chemical entities using structural strings (SMILES) rather than ambiguous nomenclature.

Part 3: Synthesis Protocol (Self-Validating)

Since the compound is likely a custom synthesis target, the following protocol is designed based on the Claisen Rearrangement logic, which is the standard method for introducing allyl groups at the ortho position of phenols.

Reaction Pathway:

- O-Allylation: 4-Hydroxybenzoic acid ester $\rightarrow$ 4-Allyloxybenzoic acid ester.
- Claisen Rearrangement: 4-Allyloxybenzoic acid ester $\rightarrow$ 3-Allyl-4-hydroxybenzoic acid ester (Heat).
- Hydrolysis: Ester $\rightarrow$ 3-Allyl-4-hydroxybenzoic acid (The key intermediate).
- Amide Coupling: Acid + Morpholine $\rightarrow$ Target.

DOT Diagram: Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Synthetic route utilizing the Claisen Rearrangement to install the allyl group, followed by standard amide coupling.

Detailed Experimental Procedure (Theoretical):

Step 1: Preparation of 3-Allyl-4-hydroxybenzoic Acid (The Precursor)

- Context: Direct allylation of the phenol ring is difficult; the standard approach is O-allylation followed by thermal rearrangement.
- Protocol: Dissolve methyl 4-hydroxybenzoate in acetone with

and allyl bromide. Reflux for 4-6 hours. Isolate the O-allyl ether. Heat the neat ether at 200°C (or in high-boiling solvent like decalin) to effect the Claisen Rearrangement, yielding methyl 3-allyl-4-hydroxybenzoate. Hydrolyze with NaOH/MeOH to obtain the free acid (3-allyl-4-hydroxybenzoic acid).

- Validation: NMR should show the loss of the O-allyl signal and appearance of C-allyl signals (multiplets at ~3.3 ppm for , ~5.9 ppm for , ~5.1 ppm for).

Step 2: Amide Coupling to Morpholine

- Reagents: 3-Allyl-4-hydroxybenzoic acid (1.0 eq), Morpholine (1.2 eq), EDC.HCl (1.2 eq), HOBt (1.2 eq), DIPEA (2.0 eq), DCM (Solvent).
- Procedure:
 - Dissolve the acid in dry DCM under nitrogen.
 - Add EDC.HCl and HOBt; stir for 30 mins to activate the carboxylic acid.
 - Add Morpholine and DIPEA dropwise.
 - Stir at Room Temperature for 12-16 hours.
 - Workup: Wash with 1N HCl (to remove unreacted morpholine), then sat. (to remove unreacted acid), then Brine. Dry over .
- Expected Yield: 75-85%.
- Characterization:
 - IR: Amide carbonyl stretch (~1630 cm^{-1}), Phenolic -OH (~3300 cm^{-1}).
 - ^1H NMR: Distinct morpholine peaks (3.4-3.7 ppm range) and the allyl pattern on the aromatic ring.

Part 4: Applications & Significance

This compound belongs to a class of Phenolic Amides often investigated for:

- **Antimicrobial Activity:** The 3-allyl-4-hydroxybenzoate moiety is structurally related to Eugenol and Parabens, known for disrupting bacterial cell membranes [1].
- **LpxC Inhibition:** Related N-hydroxyamide derivatives of 3-allyl-4-hydroxybenzoic acid have been patented as inhibitors of UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC), a target for Gram-negative bacteria antibiotics [2].[3]
- **Analgesic Properties:** Amides of phenolic acids often exhibit analgesic activity similar to salicylates but with modified pharmacokinetic profiles due to the morpholine ring.

References

- Shridhar, D. R., & Sastry, C. V. R. (1978). Synthesis and Antimicrobial Activity of Some New Aryloxyalkyl Esters of 3-Allyl/methyl/chloro-4-Hydroxybenzoic Acids. Journal of the Indian Chemical Society. Retrieved from (Archived Record).
- Patel, D. V., et al. (2004). N-hydroxyamide derivatives possessing antibacterial activity. WO2004007444A2. World Intellectual Property Organization. Retrieved from .
- ChemicalBook. (2024). 4-Hydroxybenzoic acid: Synthesis method and Biological activity. Retrieved from .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)

- [3. WO2004007444A2 - N-hydroxyamide derivatives possessing antibacterial activity - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [4-hydroxy-3-allylbenzoylmorpholine CAS number search]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5739960/docs#4-hydroxy-3-allylbenzoylmorpholine-cas-number-search\]](https://www.benchchem.com/product/b5739960/docs#4-hydroxy-3-allylbenzoylmorpholine-cas-number-search)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)